

Comprehensive Laboratory Safety and Operational Handling Guide for GSK221149 (Retosiban)

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Compound of Interest

Compound Name: Gsk 221149; gsk 221149A

Cat. No.: B14762239

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As a highly potent, sub-nanomolar active pharmaceutical ingredient (API), GSK221149 (also known as Retosiban or GSK221149A) requires rigorous laboratory handling protocols. While it is not classified as a dangerous good for standard transit, its specific biological mechanism—modulating human myometrial contractility—demands strict occupational safety measures, particularly to prevent accidental mucosal or dermal exposure[1][2].

This guide provides drug development professionals and laboratory scientists with field-proven, self-validating operational workflows for the safe handling, reconstitution, and disposal of GSK221149.

Pharmacological Profile & Quantitative Data

GSK221149 is an orally active, highly selective oxytocin receptor (OXTR) antagonist developed for the investigation and treatment of spontaneous preterm labor[1][3]. Understanding its physicochemical properties is the first step in designing a safe experimental workflow.

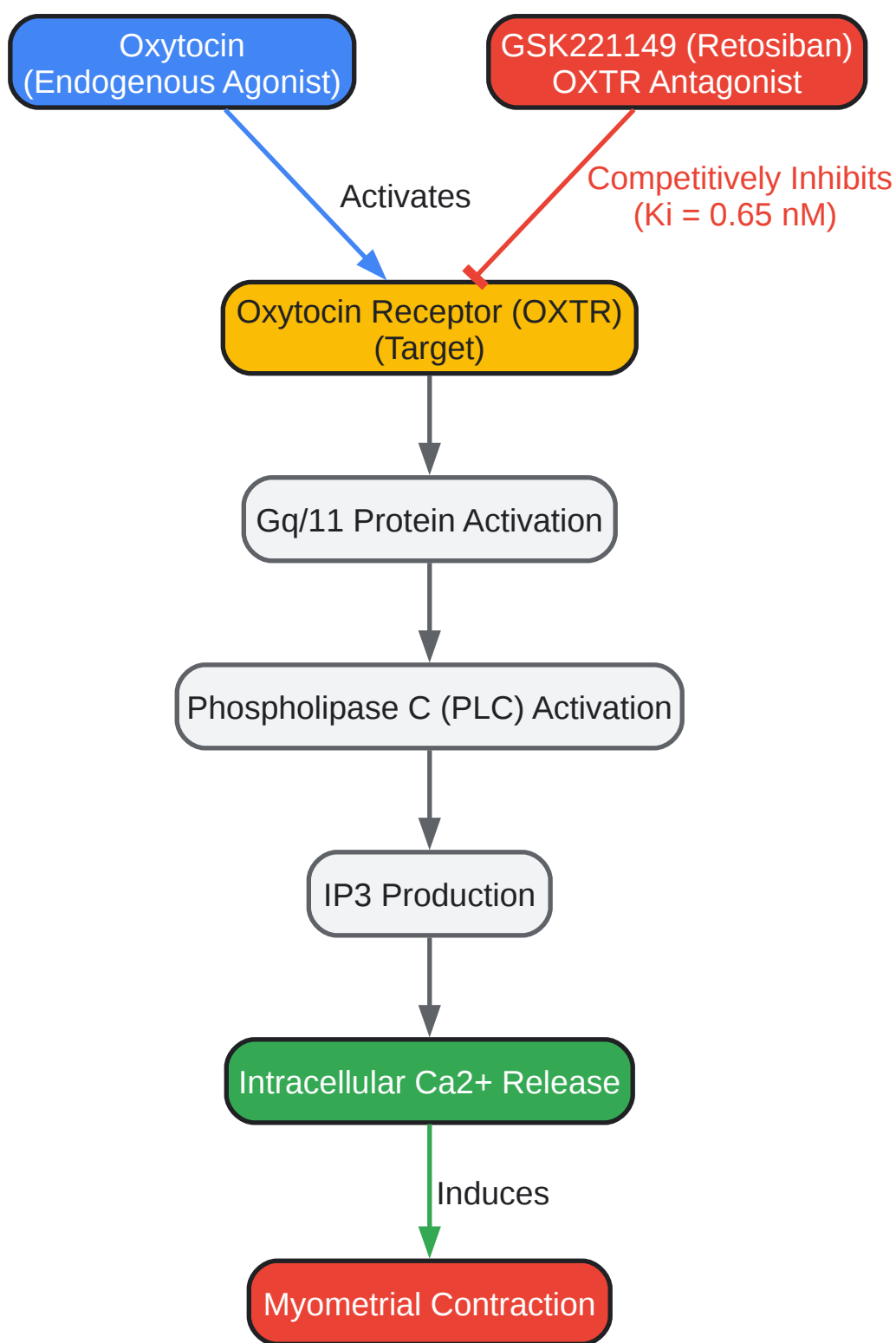
Table 1: Physicochemical & Pharmacological Properties

Property	Value / Description
Chemical Name	Retosiban; GSK221149; GSK221149A[3]
CAS Number	820957-38-8[1][3]
Molecular Weight	494.59 g/mol [1][2]
Chemical Formula	C ₂₇ H ₃₄ N ₄ O ₅ [1]
Primary Target	Oxytocin Receptor (OXTR)[3][4]
Binding Affinity (K _i)	0.65 nM (Human OXTR); 4.1 nM (Rat OXTR)[3]
Selectivity	>1400-fold over vasopressin receptors[1][3]
Primary Solvent	DMSO (Soluble up to 100 mM)[3]

Mechanism of Action & Biological Hazard Context

To understand the safety requirements, one must understand the causality of the compound's mechanism. GSK221149 competitively binds to the OXTR, preventing endogenous oxytocin from initiating the Gq/11 protein signaling cascade[3]. By blocking Phospholipase C (PLC) activation and subsequent IP3 production, it halts the intracellular calcium release required for uterine smooth muscle (myometrial) contraction[1][3].

Safety Implication: Because of its high potency (K_i = 0.65 nM), even microgram-level accidental systemic exposure could theoretically interfere with oxytocin signaling. Pregnant personnel or those planning to become pregnant must exercise extreme caution or avoid handling the raw powder entirely.



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Mechanism of Action: GSK221149 (Retosiban) competitive inhibition of the Oxytocin Receptor pathway.

Personal Protective Equipment (PPE) Matrix

When handling GSK221149, the physical state of the chemical dictates the required PPE. DMSO acts as a carrier solvent that rapidly penetrates the skin, meaning solutions of GSK221149 carry a higher risk of rapid dermal absorption than the dry powder[2].

Table 2: Task-Specific PPE Requirements

Operational Task	Engineering Control	Hand Protection	Eye/Face Protection	Body Protection
Weighing Raw Powder	Class II Biological Safety Cabinet (BSC) or Powder Hood	Double Nitrile Gloves (Antistatic)	Safety Goggles (EN166/ANSI Z87.1)	Lab coat with knit cuffs
Reconstitution (DMSO)	Chemical Fume Hood	Double Nitrile Gloves	Safety Goggles	Lab coat, chemical apron
In Vitro Cell Assays	Class II BSC	Single Nitrile Gloves	Safety Glasses	Standard Lab coat
Spill Cleanup	N/A (Evacuate immediate area first)	Heavy-duty Nitrile or Butyl gloves	Face Shield & Goggles	Tyvek suit or chemical apron

Operational Workflows & Methodologies

Protocol A: Preparation of GSK221149 Master Stock Solution (DMSO)

Scientific Rationale: GSK221149 is highly stable in DMSO, but repeated freeze-thaw cycles introduce ambient moisture, which hydrolyzes the compound and precipitates the API[3]. This protocol utilizes a single-use aliquot system to self-validate the integrity of the stock.

Step-by-Step Methodology:

- **Equilibration:** Remove the sealed vial of GSK221149 from -20°C storage[1]. Allow it to sit in a desiccator at room temperature for 30 minutes.

- Causality: Opening a cold vial causes immediate condensation of atmospheric moisture onto the powder, altering the true mass and degrading the compound.
- Environment Setup: Transfer the vial to a calibrated analytical balance inside a powder-weighing hood. Ensure all static is discharged using an anti-static gun.
- Reconstitution Calculation: Determine the required volume of anhydrous DMSO ($\geq 99.9\%$ purity) to achieve the desired molarity.

Table 3: DMSO Reconstitution Matrix (Based on MW: 494.59)[1][3]

Mass of GSK221149	Volume of DMSO for 10 mM	Volume of DMSO for 50 mM	Volume of DMSO for 100 mM
1 mg	0.2022 mL	0.0404 mL	0.0202 mL
5 mg	1.0110 mL	0.2022 mL	0.1011 mL
10 mg	2.0219 mL	0.4044 mL	0.2022 mL

- Solubilization: Add the calculated volume of DMSO directly to the original vial if capacity permits. Cap tightly and vortex for 30 seconds. Inspect visually; the solution should be completely clear and colorless.
- Aliquotting: Inside a Class II BSC, divide the master stock into 10–20 μL single-use aliquots in sterile, low-bind microcentrifuge tubes.
- Storage: Flash-freeze aliquots in liquid nitrogen and transfer immediately to -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month)[3].

Protocol B: Spill Management and Disposal Plan

Scientific Rationale: Because GSK221149 is a biologically active API, it must not be introduced into standard municipal wastewater or general lab trash[2].

Step-by-Step Methodology:

- Isolate the Area: If a powder spill occurs outside a hood, immediately restrict access to prevent aerosolization and tracking.
- Don Advanced PPE: Put on a fitted N95/P100 respirator, double nitrile gloves, and safety goggles[2].
- Containment (Powder): Do not dry sweep. Gently cover the spilled powder with damp absorbent paper (moistened with 10% ethanol/water) to suppress dust formation.
- Containment (DMSO Solution): Cover the spill with a universal chemical absorbent pad or dry sand[2].
- Collection: Carefully scoop the absorbed material using a non-sparking tool and place it into a rigid, sealable hazardous waste container[2].
- Decontamination: Wash the spill surface with a 10% bleach solution, followed by a thorough wipe-down with 70% ethanol or water to remove solvent residues[2].
- Disposal: Label the container as "Hazardous Pharmaceutical Waste - API (GSK221149)" and transfer it to the institutional Environmental Health and Safety (EHS) department for high-temperature incineration[2].

References

- Clinical Pharmacology in Drug Development (GSK221149) Source: Repositorio Institucional Universidad de Cuenca URL:[[Link](#)]

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